

# A Comparative Guide to Proficiency Testing for Environmental PAH Analysis

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## Compound of Interest

Compound Name: *Benz[a]anthracen-3-ol-d11*

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For researchers, scientists, and drug development professionals engaged in the analysis of Polycyclic Aromatic Hydrocarbons (PAHs) in environmental matrices, participation in proficiency testing (PT) is a critical component of a robust quality assurance program. PT schemes provide an objective assessment of a laboratory's analytical performance and the reliability of its data. This guide offers a comparative overview of prominent PT providers and their offerings for environmental PAH analysis, supported by experimental considerations.

## Comparison of Proficiency Testing Providers

Selecting the appropriate PT provider is a crucial decision that depends on a laboratory's specific needs, including the range of analytes, matrices of interest, and regulatory requirements. Below is a summary of offerings from several key providers in the field.

Feature	Waters ERA	NSI Lab Solutions	LGC Standards	Absolute Standards
Matrices Offered	Water (Water Pollution, Water Supply), Soil, Air (Polyurethane Foam)[1][2][3]	Soil, Water[4]	Water, Contaminated Land, Air[5][6]	Water, Soil[7]
PAH Analytes	Offers a subset of PAHs, including low-level formulations.[8]	Provides PT for low-level PAHs in soil.[4]	Offers a comprehensive range of environmental PT schemes, including PAHs. [5][9]	Provides a variety of PAH mixtures.[10]
Frequency	Monthly, Quarterly, or Biannually for water pollution PTs.[3] QuiK Response PTs are available on-demand.[2]	Four studies per year for soil PTs. [4] PT Express is available on-demand.[4]	Multiple proficiency testing exercises annually across various schemes.[6]	Scheduled PT studies throughout the year.[7]
Accreditation	ISO/IEC 17025, ISO/IEC 17034, ISO/IEC 17043[1]	ISO 17043 accredited.[4][11]	Accredited to ISO/IEC 17043. [6][12]	ISO 9001, ISO/IEC 17025, ISO 17034, and ISO 17043.[13]

Reporting	Online PT data management portal (eDATA) for result analysis and trend monitoring. [14]	Online reporting via PT Datalink with final reports within 21 days. [4] Electronic reporting to accrediting authorities is available. [11]	Best-in-class reporting platform (PORTAL) with reports delivered in less than 6 working days. [15]	Easy-to-use onLINE WebPT™ Data Entry System. [16]
Suitable Methods	EPA Methods 610, 8310, 8270 SIM, 0010, TO-13A, TO-11A. [2] [8]	Not explicitly stated, but designed for identification of target chemicals.	Supports a wide range of analytical methods through its diverse schemes.	Suitable for various EPA methods. [7]

## Experimental Protocols: A General Overview

While specific protocols are detailed in the instructions provided with each PT sample, the following outlines a general workflow for the analysis of PAHs in environmental samples, adaptable to various matrices.

### 1. Sample Preparation and Extraction:

- **Water Samples:** For aqueous samples, solid-phase extraction (SPE) is a common technique. The sample is passed through a sorbent cartridge (e.g., C18) which retains the PAHs. The PAHs are then eluted with a suitable organic solvent.
- **Soil and Sediment Samples:** Soxhlet extraction, pressurized liquid extraction (PLE), or ultrasonic extraction are frequently employed. A suitable solvent or solvent mixture is used to extract the PAHs from the solid matrix.
- **Air Samples:** PAHs are often collected on polyurethane foam (PUF) plugs. Extraction is typically performed using Soxhlet extraction with an appropriate solvent.

### 2. Clean-up:

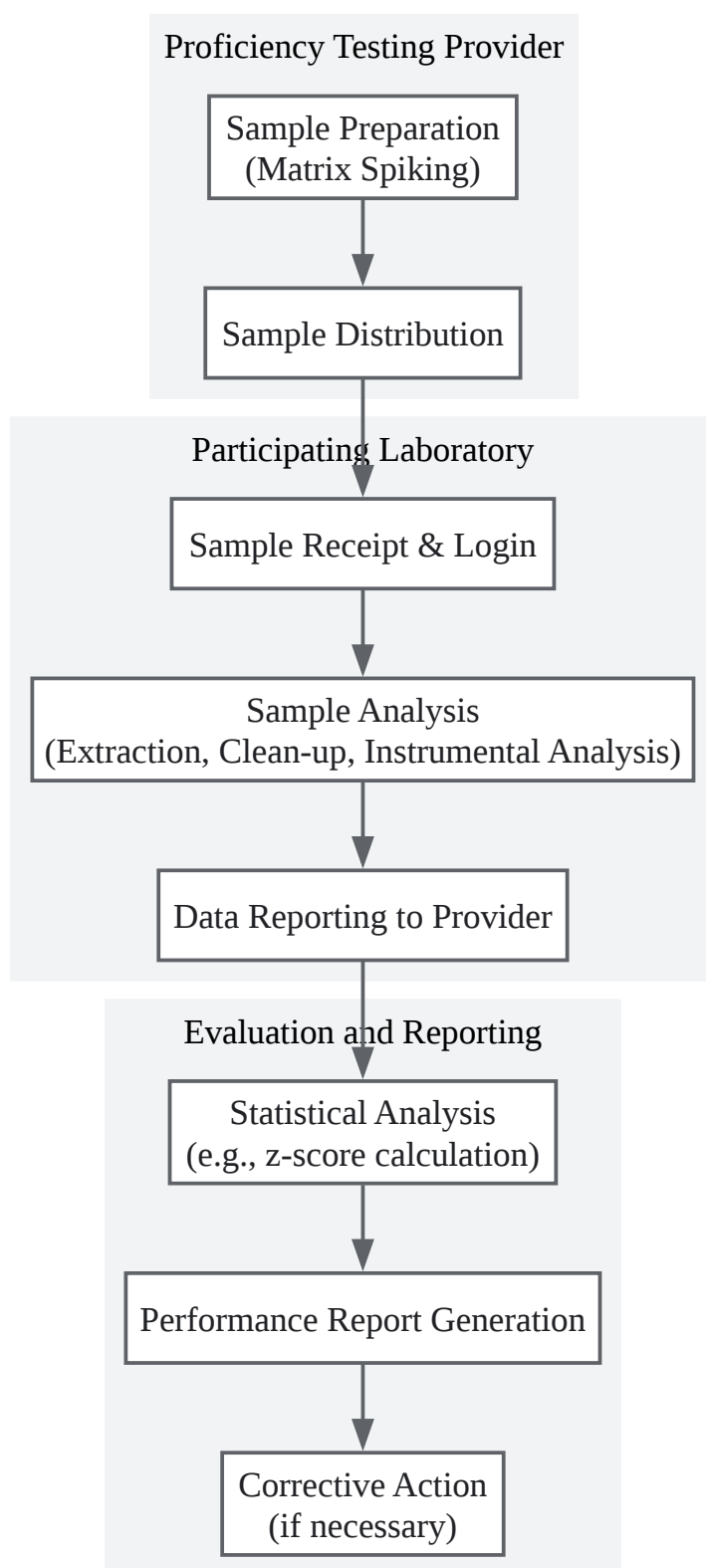
Following extraction, a clean-up step is often necessary to remove interfering compounds. This can be achieved using techniques such as solid-phase extraction (SPE) or gel permeation chromatography (GPC).

### 3. Instrumental Analysis:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a widely used technique for the separation and quantification of PAHs. A gas chromatograph separates the individual PAHs, and a mass spectrometer provides detection and identification based on their mass-to-charge ratio.
- **High-Performance Liquid Chromatography (HPLC) with Fluorescence or UV Detection:** HPLC is another powerful technique for PAH analysis. A liquid chromatograph separates the PAHs, and fluorescence or UV detectors are used for quantification. Fluorescence detection is particularly sensitive for many PAHs.

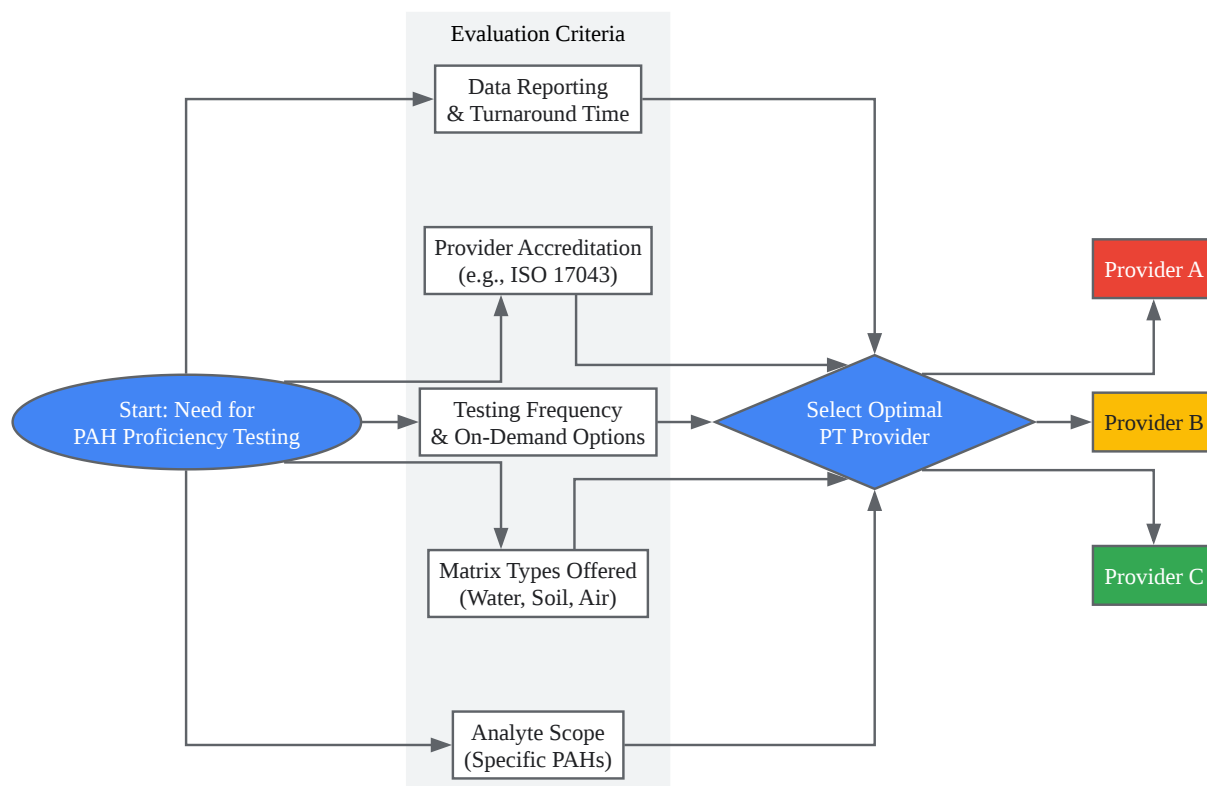
## Visualizing the Proficiency Testing Process

To better understand the workflow and decision-making involved in proficiency testing for environmental PAH analysis, the following diagrams have been created.



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Proficiency Testing Workflow for Environmental PAH Analysis.



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Decision-Making Process for Selecting a PT Provider.

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## References

- 1. labmix24.com [labmix24.com]
- 2. wordpress.tusnovics.pl [wordpress.tusnovics.pl]
- 3. eraqc.com [eraqc.com]
- 4. coleparmer.com [coleparmer.com]
- 5. Water & environmental proficiency testing (PT) schemes | LGC Standards [lgcstandards.com]
- 6. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 7. d1lqgfmy9cwjff.cloudfront.net [d1lqgfmy9cwjff.cloudfront.net]
- 8. Low-Level PAHs | CRM, PT, QR, Water Pollution | ERA [eraqc.com]
- 9. LGC Proficiency Testing - PT Webinar Series [www2.lgcgroup.com]
- 10. hplc.sk [hplc.sk]
- 11. NSI Lab Solutions [nsilabsolutions.com]
- 12. Proficiency Testing Programmes and PT Schemes | LGC Standards [lgcstandards.com]
- 13. Absolute Standards Inc. [labscievents.pittcon.org]
- 14. acreditacion.gob.ec [acreditacion.gob.ec]
- 15. Reference standards, research chemicals & proficiency testing - LGC [lgcgroup.com]
- 16. labequipmentandsupplies.com [labequipmentandsupplies.com]
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